

Safe Disposal of N-Methyldibutylamine: A Procedural Guide

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Compound of Interest

Compound Name: *N-Methyldibutylamine*

Cat. No.: *B147177*

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For immediate release: This document provides comprehensive guidance on the proper disposal procedures for **N-Methyldibutylamine** (CAS: 3405-45-6), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals handling this substance.

N-Methyldibutylamine is a flammable and corrosive compound that is harmful if swallowed or in contact with skin, and causes severe skin and eye burns.^{[1][2]} Adherence to proper disposal protocols is critical to mitigate these risks.

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Required PPE:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^[1]

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[1] All handling of **N-Methyldibutylamine** should occur within a chemical fume hood.[1]

Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Spill Response Protocol:

- Evacuate all non-essential personnel from the immediate spill area.
- Remove all sources of ignition from the area.[1]
- Use spark-proof tools and explosion-proof equipment during cleanup.[1]
- Absorb the spill using an inert material such as vermiculite, sand, dry lime, or soda ash.[1][3]
- Place the absorbed material into a suitable, covered container for disposal.[1][3]
- Ventilate the area and wash the spill site after the material has been removed.[3]

Disposal of N-Methyldibutylamine Waste

The disposal of **N-Methyldibutylamine** must be conducted in accordance with federal, state, and local regulations.[1] It is likely to be classified as a hazardous waste.

Step-by-Step Disposal Procedure:

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste.[4] Consult US EPA guidelines in 40 CFR Parts 261.3 and relevant state and local regulations for accurate classification.[4]
- Waste Collection:
 - Collect waste **N-Methyldibutylamine** and contaminated materials (e.g., absorbent from spills, used PPE) in a designated, properly labeled, and tightly closed container.

- Store the waste container in a cool, dry, well-ventilated area designated for flammable materials.^[1]
- Engage a Licensed Professional:
 - Contact a licensed professional waste disposal service to handle the disposal of this material.^[1]
 - It may be necessary to contain and dispose of **N-Methyldibutylamine** as a hazardous waste. For specific recommendations, contact your state's Department of Environmental Protection (DEP) or your regional office of the federal Environmental Protection Agency (EPA).^[3]
- Recommended Disposal Method:
 - The preferred method of disposal is through a chemical incinerator equipped with an afterburner and scrubber.^[1] Extra care should be taken during ignition due to the material's high flammability.^[1]
 - Offer surplus and non-recyclable solutions to a licensed disposal company.^[1]

Quantitative Data Summary

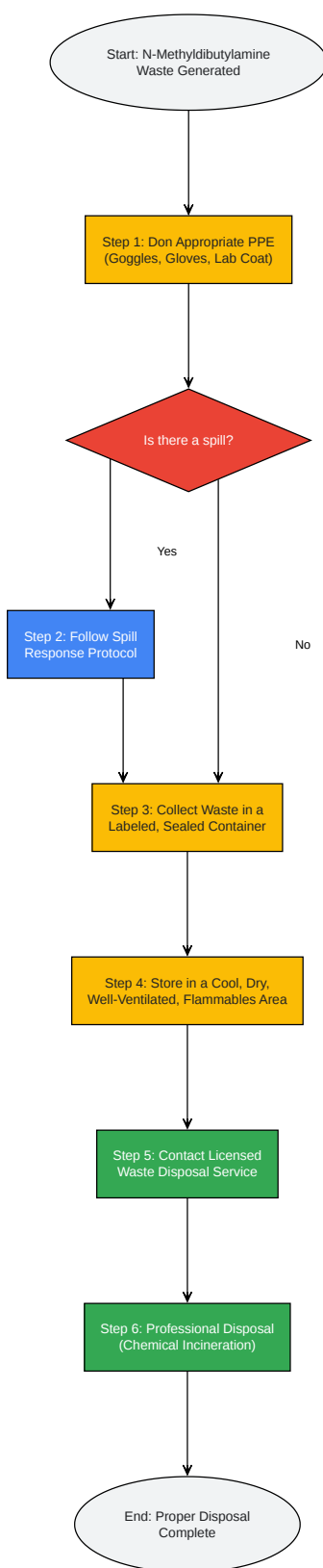
The following table summarizes key quantitative data for **N-Methyldibutylamine**.

| Property | Value |
|----------------------|--------------------------|
| CAS Number | 3405-45-6 |
| Molecular Formula | C9H21N |
| Molecular Weight | 143.27 g/mol |
| Boiling Point | 49 - 51 °C @ 10 mmHg |
| Flash Point | 42 °C (107.60 °F) |
| Specific Gravity | 0.7450 g/cm ³ |
| Oral LD50 (Rat) | 540 uL/kg |
| Dermal LD50 (Rabbit) | 880 uL/kg |

Data sourced from Chemsrvc and PubChem.[\[1\]](#)[\[2\]](#)

N-Methyldibutylamine Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Methyldibutylamine**.



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Caption: Workflow for the safe disposal of **N-Methyldibutylamine**.

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References

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